

An In-depth Technical Guide to Dihydroaltenuene B: Chemical Structure and Properties

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Compound of Interest

Compound Name: Dihydroaltenuene B

Cat. No.: B1249505

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Introduction

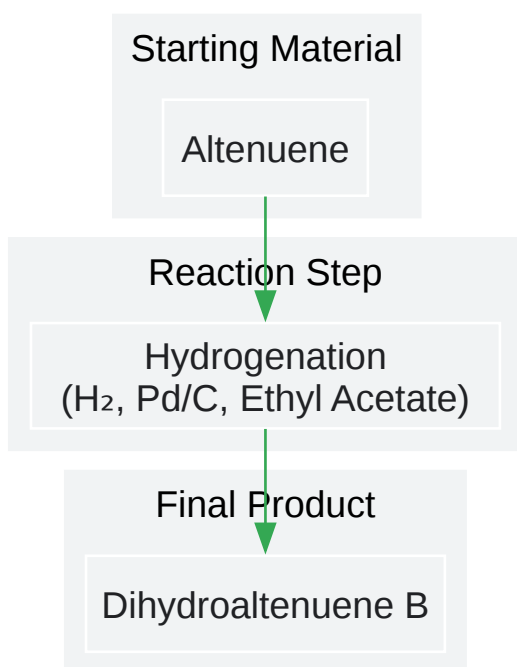
Dihydroaltenuene B is a naturally occurring mycotoxin belonging to the dibenzopyranone class of compounds. Initially isolated from fungi of the *Alternaria* genus, its chemical structure was later revised based on spectroscopic and synthetic evidence. This guide provides a comprehensive overview of the chemical structure, properties, and known biological activities of **Dihydroaltenuene B**, with a focus on its role as a mushroom tyrosinase inhibitor. Detailed experimental protocols and data are presented to support further research and development.

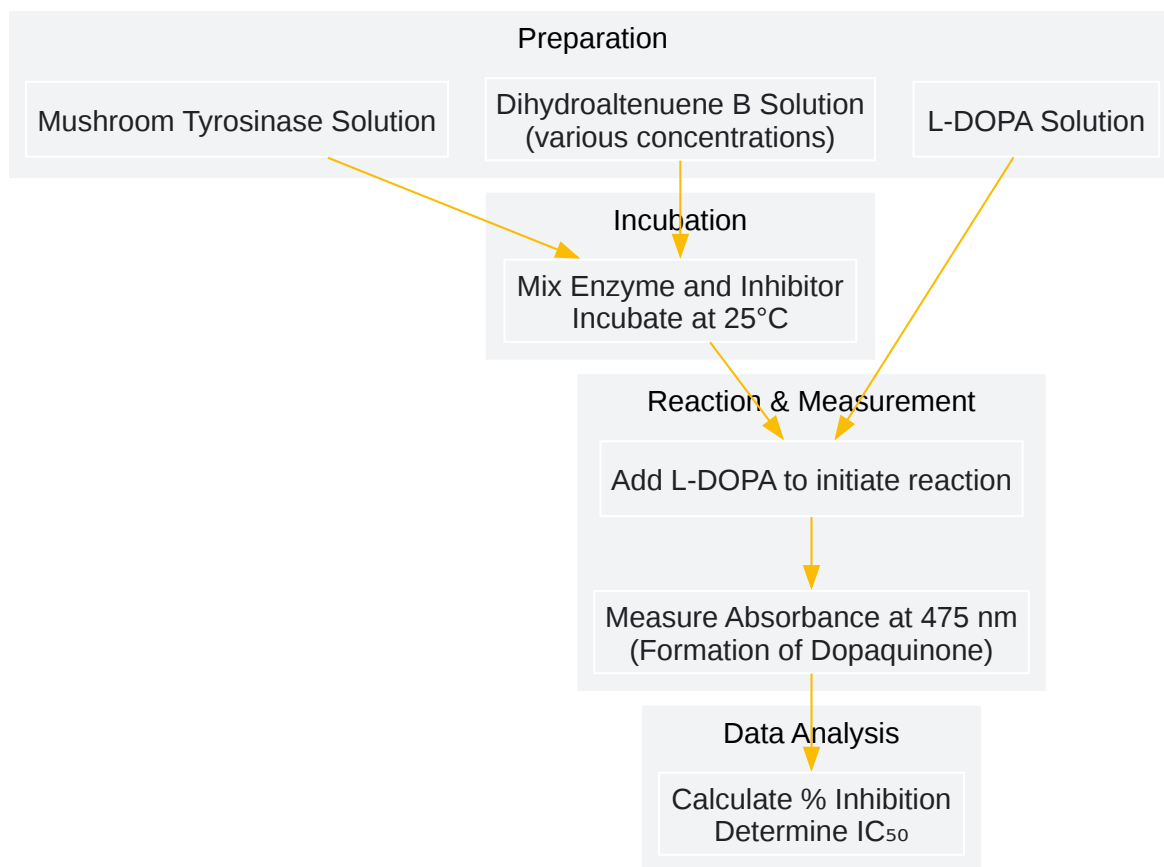
Chemical Structure and Properties

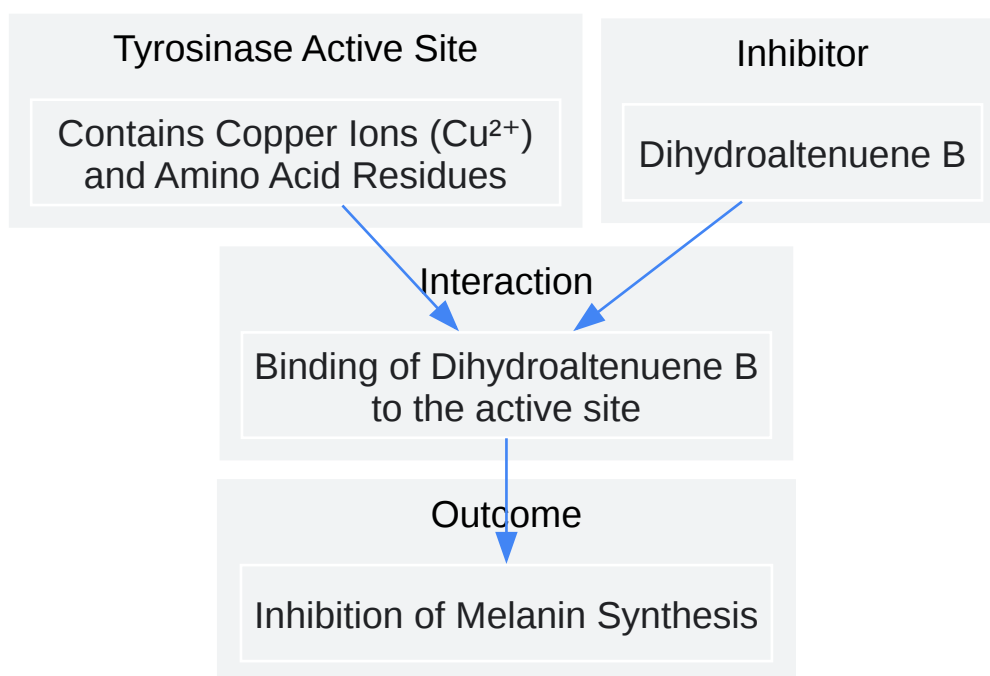
Dihydroaltenuene B is a polyketide-derived metabolite with a complex stereochemistry. The correct structure was established through total synthesis and spectroscopic analysis.

Chemical Structure:

The IUPAC name for **Dihydroaltenuene B** is (2S,3S,4aS,10bR)-2,3,7-trihydroxy-9-methoxy-4a-methyl-2,3,4,10b-tetrahydro-1H-benzo[c]chromen-6-one. The chemical structure is depicted below:







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